

Proper Disposal of Streptomycin (Sulfate): A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Streptomycin (sulfate)

Cat. No.: B15967514

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This document provides essential safety and logistical information for the proper disposal of streptomycin sulfate, a common antibiotic used in research and development. Adherence to these procedures is critical for ensuring personnel safety, environmental protection, and regulatory compliance. Streptomycin sulfate is recognized as a hazardous substance requiring careful handling throughout its lifecycle, including disposal.

Immediate Safety and Hazard Information

Streptomycin sulfate presents several health and environmental hazards. It is crucial to handle this compound with appropriate personal protective equipment (PPE), including gloves, eye protection, and a lab coat.^{[1][2]}

Key Hazards:

- Human Health: Harmful if swallowed^{[2][3]}, may cause an allergic skin reaction^[3], causes serious eye irritation, and may cause respiratory irritation. It is also suspected of damaging fertility or the unborn child and can cause organ damage through prolonged or repeated exposure.^{[2][4][5]}

- Environmental: Very toxic to aquatic life with long-lasting effects. Due to its environmental toxicity, streptomycin sulfate must not be disposed of down the drain or in regular trash.[6][7][8][9]
- Chemical Reactivity: Can react violently with strong oxidizing agents.[4]

Hazard Classification	Description	Primary References
Acute Oral Toxicity	Harmful if swallowed. (LD50: 430 mg/kg in rat and mouse)	[2]
Reproductive Toxicity	Suspected of damaging fertility or the unborn child. (Category 2)	[2][4][5]
Skin Sensitization	May cause an allergic skin reaction.	[3]
Specific Target Organ Toxicity	Causes damage to organs through prolonged or repeated exposure.	
Aquatic Toxicity	Very toxic to aquatic life with long-lasting effects.	

Standard Operating Procedure for Disposal

The disposal of streptomycin sulfate is governed by federal and state regulations, including the Environmental Protection Agency's (EPA) Resource Conservation and Recovery Act (RCRA). [7][10][11][12] The following step-by-step procedure ensures compliance and safety.

Step 1: Segregation and Collection

- Identify Waste: All materials contaminated with streptomycin sulfate, including pure substance, solutions, contaminated labware (e.g., pipette tips, tubes), and PPE, must be treated as hazardous waste.
- Segregate at Source: Collect streptomycin sulfate waste at the point of generation in a dedicated, properly labeled hazardous waste container.[6][12][13] Do not mix it with other

waste streams unless they are compatible.^[2]

Step 2: Container Selection and Labeling

- **Use Appropriate Containers:** Waste containers must be chemically compatible with streptomycin sulfate, leak-proof, and have a secure, tight-fitting lid.^[12]^[13]
- **Label Correctly:** The container must be clearly labeled with the words "Hazardous Waste," the full chemical name "Streptomycin Sulfate," and a description of the contents (e.g., "solid powder," "aqueous solution," "contaminated labware"). Include the relevant hazard pictograms (e.g., Health Hazard, Exclamation Mark, Environment).

Step 3: Storage

- **Designated Storage Area:** Store the sealed waste container in a designated Satellite Accumulation Area (SAA) within the laboratory.^[6]^[12] This area must be at or near the point of generation and under the control of laboratory personnel.^[13]
- **Safe Storage:** Ensure the container is kept closed except when adding waste.^[12] Store away from incompatible materials, such as strong oxidizers.^[4]

Step 4: Disposal and Removal

- **Schedule Pickup:** Once the container is full or has reached the storage time limit set by your institution (often up to 12 months in an SAA as long as volume limits are not exceeded^[6] ^[12]), arrange for pickup through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company.^[12]
- **Final Treatment:** The final disposal method for pharmaceutical waste is typically high-temperature incineration at a permitted treatment facility.^[7]

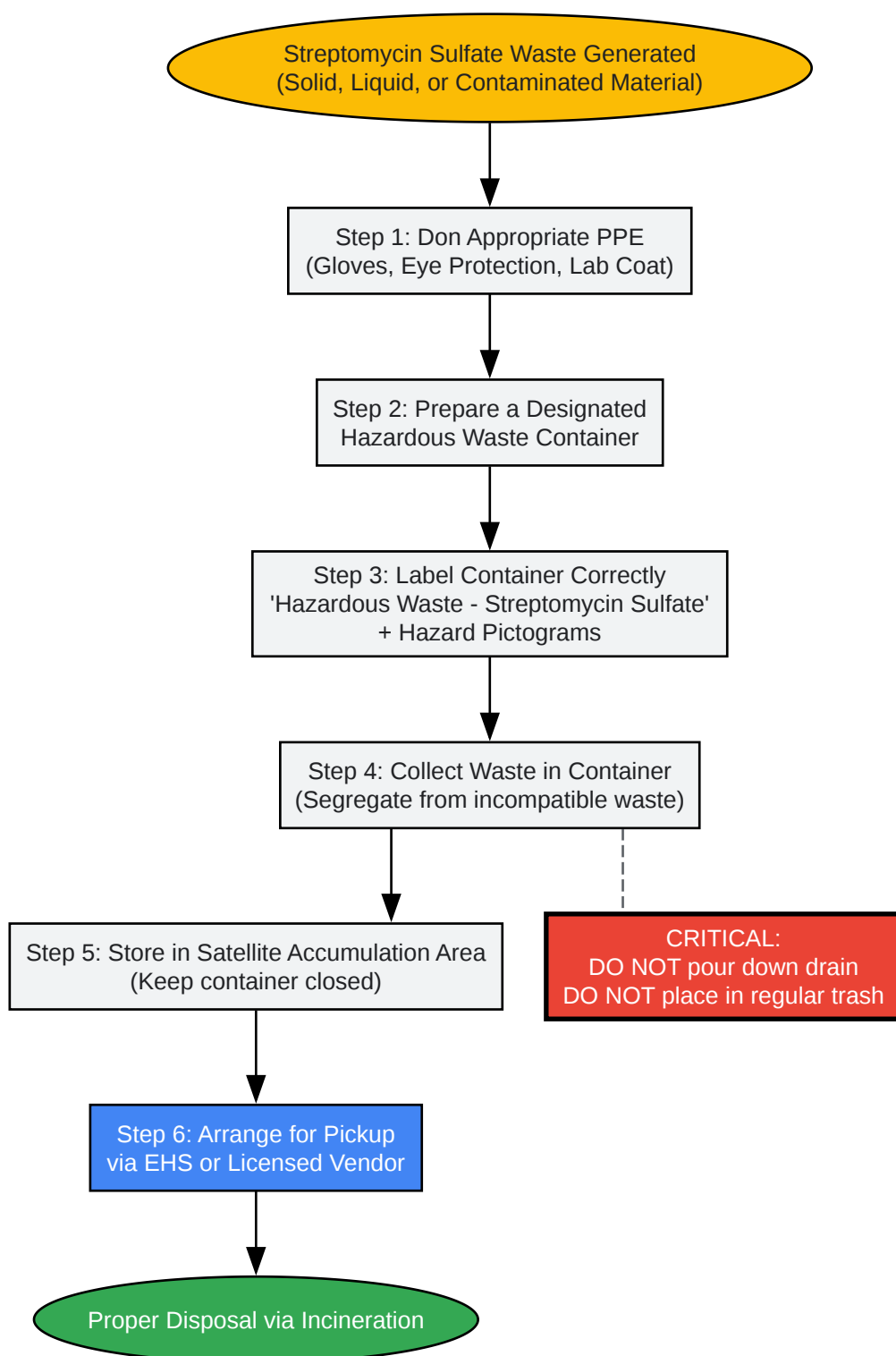
Disposal of Empty Containers:

- An empty container that held streptomycin sulfate must be managed carefully. Triple-rinse the container with a suitable solvent (e.g., water).^[14] Collect the rinsate as hazardous waste in your designated streptomycin sulfate waste container. After triple-rinsing and removal or

defacing of the original labels, the container may be disposed of as non-hazardous solid waste or recycled, depending on institutional policies.^[14]

Disposal Workflow Diagram

The following diagram outlines the decision-making process and procedural flow for the proper disposal of streptomycin sulfate waste in a laboratory setting.



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Caption: Workflow for the safe collection and disposal of streptomycin sulfate waste.

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